

Essential Safety and Disposal Guidance for Cpypp

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Compound of Interest

Compound Name: Cpypp

Cat. No.: B1669593

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For Immediate Reference: Proper Handling and Disposal of **Cpypp**

This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Cpypp**, also known as (4E)-4-[(2E)-3-(2-chlorophenyl)prop-2-en-1-ylidene]-1-phenylpyrazolidine-3,5-dione (CAS Number: 310460-39-0). Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **Cpypp** is presented below for easy reference.

Property	Value	Source
CAS Number	310460-39-0	Multiple Sources
Molecular Formula	C ₁₈ H ₁₃ ClN ₂ O ₂	Multiple Sources
Molecular Weight	324.76 g/mol	Multiple Sources
Solubility in DMSO	50 mM to 65 mg/mL	Selleck Chemicals, Cayman Chemical
Purity	≥98%	Multiple Sources
Storage (Powder)	-20°C for up to 2 years	DC Chemicals, MedchemExpress.com
Storage (in DMSO)	-80°C for up to 6 months	DC Chemicals

Safe Handling and Storage Protocols

While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **Cpypp** is not readily available in the public domain, general safe handling practices for research chemicals of this nature should be strictly followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat and ensure skin is not exposed.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.

General Handling:

- Avoid contact with skin, eyes, and clothing.

- Do not breathe dust.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.
- Keep away from strong oxidizing agents, strong acids, and strong bases.

Cpypp Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Cpypp** waste. This workflow is based on standard best practices for the disposal of research-grade chemicals in the absence of specific manufacturer guidelines.



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